

A Technical Guide to Diallyl Terephthalate Monomer: CAS Number and Safety Data

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Compound of Interest

Compound Name: Diallyl terephthalate

Cat. No.: B044613

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical identifier and safety profile of **diallyl terephthalate**, a monomer utilized in the synthesis of optical materials and thermosetting plastics.^[1] All information is presented to meet the needs of professionals in research and development.

Chemical Identification

Diallyl terephthalate is an organic compound known for its use as a reactive diluent and crosslinking agent in the production of polymers, such as unsaturated polyester resins.^[2]

- Chemical Name: bis(prop-2-enyl) benzene-1,4-dicarboxylate^[3]
- Synonyms: Terephthalic Acid Diallyl Ester, DAPren Monomer^{[4][5]}
- CAS Number: 1026-92-2^{[3][4][5][6]}

Physical and Chemical Properties




Diallyl terephthalate is a colorless to pale yellow liquid with low viscosity and good solubility in organic solvents.^{[2][4]} Key quantitative properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄ O ₄	[3][4][6]
Molecular Weight	246.26 g/mol	[3][4][6]
Physical State	Colorless to Almost Colorless Clear Liquid	[4][7]
Boiling Point	172 °C @ 5 mmHg	[4]
Flash Point	158 °C (316.4 °F)	[4][8]
Specific Gravity	1.12	[4]
Refractive Index	1.53	[4]

Safety and Hazard Information

Diallyl terephthalate is classified as a hazardous substance. It is harmful if swallowed and causes skin and serious eye irritation.[3][7] Adherence to safety protocols is mandatory when handling this chemical.

The Globally Harmonized System (GHS) classification for **diallyl terephthalate** is detailed in the following table.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	 alt text	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	 alt text	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	 alt text	Warning	H319: Causes serious eye irritation

Source:[3][7]

Key precautionary statements for the safe handling of **diallyl terephthalate** include:

- P264: Wash skin thoroughly after handling.[3][7]
- P270: Do not eat, drink or smoke when using this product.[3][7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][7]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3][7]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][7]
- P501: Dispose of contents/container to an approved waste disposal plant.[3][7]

While specific LD50 data for **diallyl terephthalate** is not readily available in the provided search results, its classification as "Acute Toxicity - Oral (Category 4)" indicates a moderate acute oral toxicity.[7] Phthalates, as a class, generally exhibit low acute dermal and inhalation toxicity.[9][10]

- Skin Contact: Causes skin irritation, which may manifest as itching, scaling, redness, or blistering.[7][8]
- Eye Contact: Causes serious eye irritation, characterized by redness, watering, and pain.[7][8]
- Ingestion: Harmful if ingested.[3][8]
- Inhalation: May cause irritation of the lungs and respiratory system.[8]
- Sensitization: A related compound, diallyl phthalate (DAP), has shown positive results for skin sensitization in animal studies.[9]

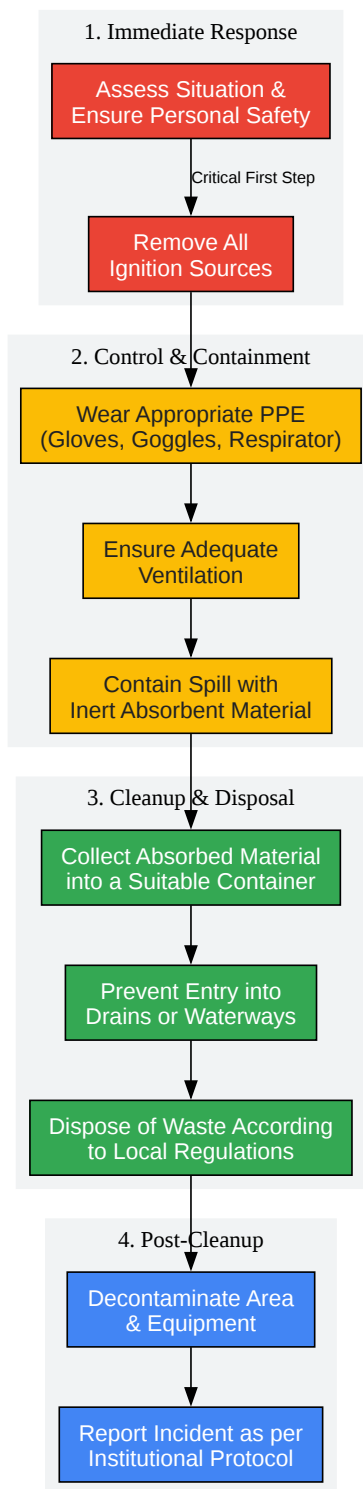
There is no data to suggest that **diallyl terephthalate** has carcinogenic, mutagenic, or teratogenic effects.^[8]

Handling, Storage, and Emergency Procedures

Proper engineering controls and personal protective equipment are essential for safe handling.

- Engineering Controls: Use in a well-ventilated area, preferably with local exhaust ventilation to maintain low airborne concentrations.^[7] An eyewash station should be readily accessible.^[7]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.^[7]^[11]
 - Skin Protection: Wear chemical-resistant gloves and protective clothing.^[7]^[11]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.^[8]
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Keep away from sources of ignition.^[7]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.^[7] It is sensitive to light and heat and should be refrigerated for long-term storage (0-10°C).^[4]^[8]

In the event of a spill, a systematic approach is crucial to ensure safety and minimize environmental contamination. The following workflow outlines the necessary steps.



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Caption: Workflow for **Diallyl Terephthalate** Spill Response.

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the manufacturer's SDS for complete and current safety information.

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